

# S-p-Methylbenzyl-L-cysteine chemical structure and properties

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## Compound of Interest

Compound Name: *S-p-Methylbenzyl-L-cysteine*

Cat. No.: B554655

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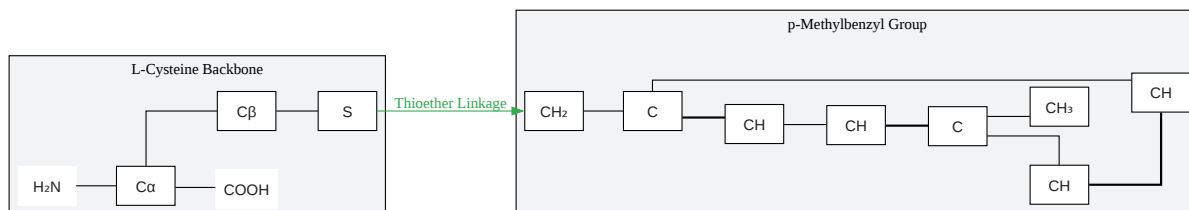
An In-depth Technical Guide to **S-p-Methylbenzyl-L-cysteine**

## Introduction

**S-p-Methylbenzyl-L-cysteine** is a derivative of the naturally occurring amino acid L-cysteine, characterized by the attachment of a p-methylbenzyl group to the sulfur atom.[1] This modification enhances its reactivity and solubility, making it a compound of significant interest in pharmaceutical research, biochemistry, and drug development.[2] Its potential applications are diverse, ranging from roles in cancer treatment and neuroprotection to antioxidant research and protein engineering.[2] This document provides a comprehensive overview of its chemical structure, properties, synthesis, and known biological activities, tailored for researchers and professionals in the life sciences.

## Chemical Structure and Properties

**S-p-Methylbenzyl-L-cysteine** is a chiral molecule with the L-configuration at the  $\alpha$ -carbon.[1] The presence of both hydrophilic amino acid functionalities and a lipophilic aromatic group gives it an amphiphilic character, influencing its solubility.[1] At physiological pH, it exists predominantly as a zwitterion.[1]



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**Figure 1:** Chemical structure of **S-p-Methylbenzyl-L-cysteine**.

## Physicochemical Properties

A summary of the key physicochemical properties of **S-p-Methylbenzyl-L-cysteine** is presented below.

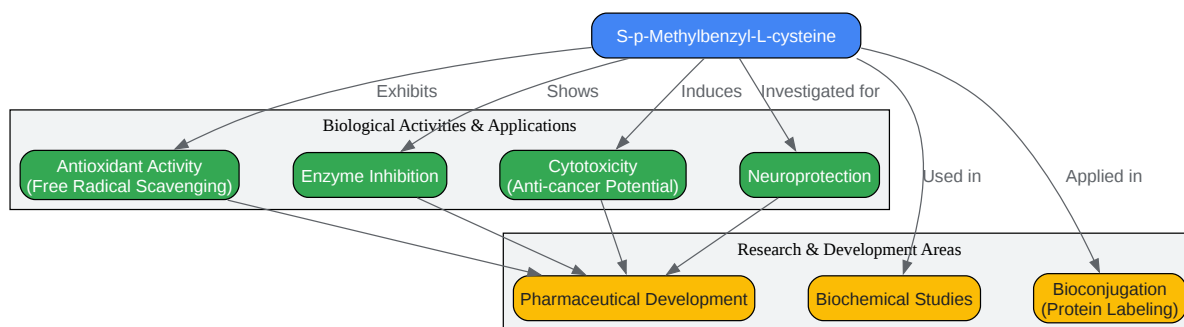
Property	Value	Reference(s)
IUPAC Name	(2R)-2-amino-3-[(4-methylphenyl)methylsulfanyl]propanoic acid	[1][3]
CAS Number	42294-52-0	[1][2][4][5][6][7]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub> S	[1][2][4][5][6][7]
Molecular Weight	225.31 g/mol	[1][5][6]
Melting Point	>195°C (with decomposition)	[1][6]
Boiling Point (Predicted)	392.9 ± 42.0 °C	[6]
Density (Predicted)	1.223 ± 0.06 g/cm <sup>3</sup>	[6]
pKa (Carboxylic Acid)	~2.1	[1][6]
pKa (Amino Group)	~9.8	[1]
Solubility	Slightly soluble in aqueous acid (when heated).[6] Solubility is influenced by both polar (amino and carboxyl) and non-polar (aromatic) groups.[1]	[1][6]
Appearance	White solid	[6]
Storage Temperature	2-8°C, sealed in dry conditions	[2][6]

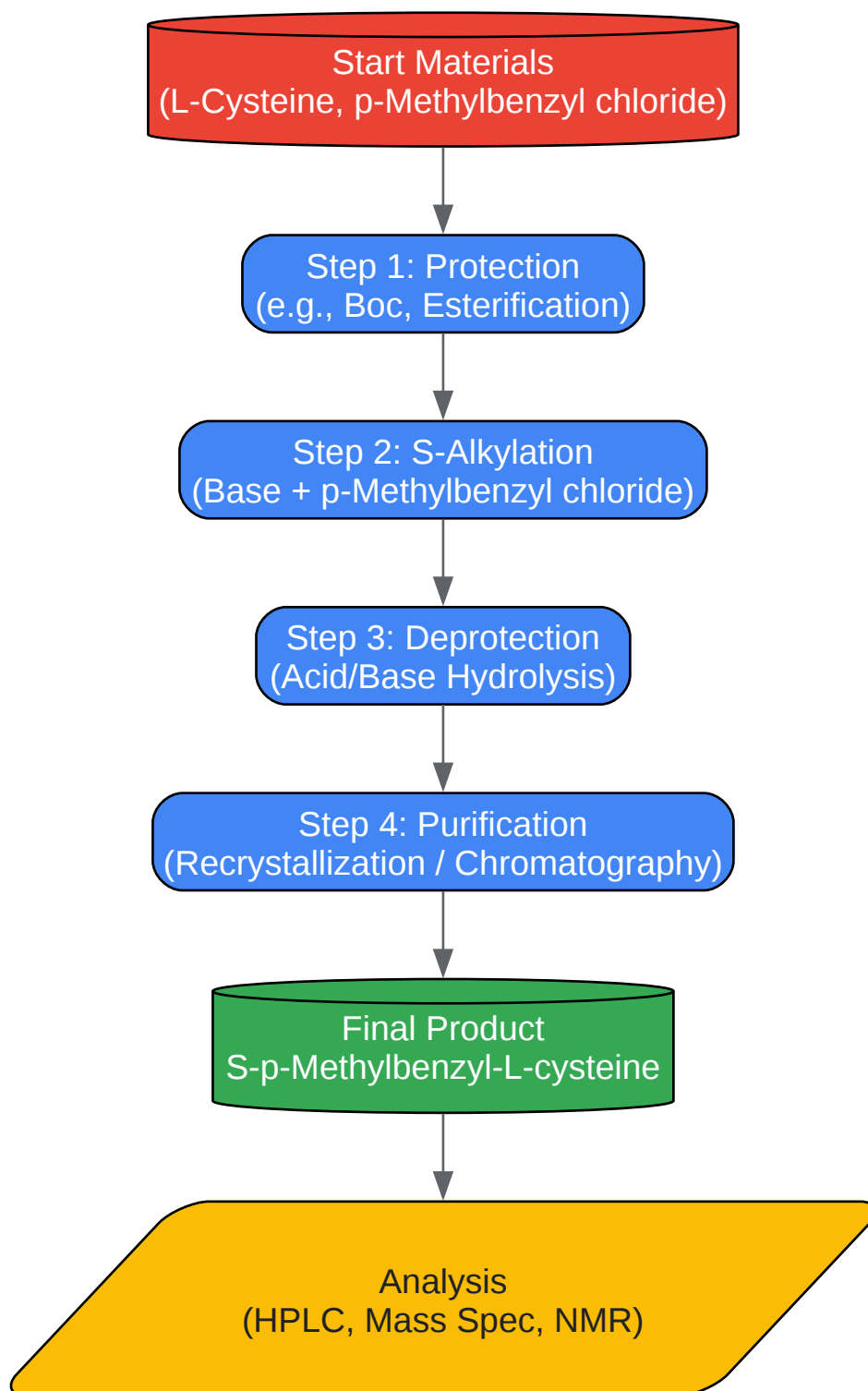
## Biological Activities and Potential Applications

**S-p-Methylbenzyl-L-cysteine** exhibits a range of biological activities that make it a candidate for therapeutic development and a tool for biochemical research.[1][2] Its structure allows for interactions with various biomolecules, including the formation of disulfide bonds, which is crucial in protein structure and stability.[1][2]

Key reported biological activities include:

- **Antioxidant Properties:** Like other cysteine derivatives, it may function as an antioxidant, scavenging free radicals and protecting cells from oxidative stress.[\[1\]](#)[\[2\]](#) This suggests potential applications in preventing or treating diseases related to oxidative stress.[\[1\]](#)[\[2\]](#)
- **Enzyme Inhibition:** The compound has been shown to inhibit certain enzymes, a property that could be leveraged in various therapeutic contexts.[\[1\]](#)[\[2\]](#)
- **Cytotoxicity:** Research has indicated potential cytotoxic effects against specific cancer cell lines, highlighting its potential utility in oncology.[\[1\]](#)
- **Modulation of Cellular Pathways:** It has been explored for its ability to modulate cellular pathways, particularly in the contexts of cancer therapy and neuroprotection.[\[2\]](#)





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- 6. 42294-52-0 CAS MSDS (S-P-METHYLBENZYL-L-CYSTEINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. CAS NO. 42294-52-0 | S-P-METHYLBENZYL-L-CYSTEINE | C11H15NO2S [localpharmaguide.com]
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